

# 4'-Chloroacetanilide molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4'-Chloroacetanilide

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## Technical Data Sheet: 4'-Chloroacetanilide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the fundamental physicochemical properties of **4'-Chloroacetanilide**, a compound of interest in organic synthesis and pharmaceutical research.

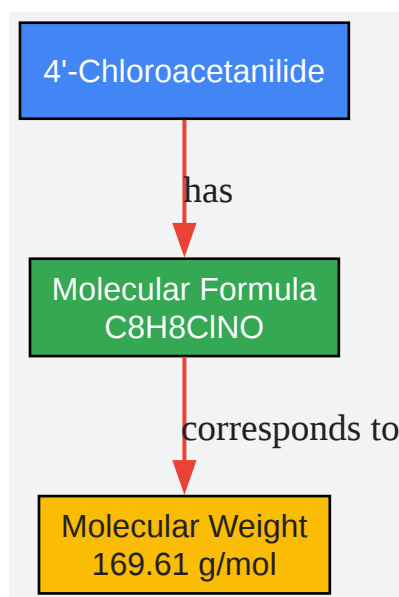
## Physicochemical Properties

The quantitative properties of **4'-Chloroacetanilide** are summarized in the table below, providing a ready reference for experimental and developmental work.

Property	Value	References
Molecular Formula	C8H8ClNO	[1][2][3]
Molecular Weight	169.61 g/mol	[1]
Alternate Molecular Weight	169.611 g/mol	[3]
Alternate Molecular Weight	169.62 g/mol	[4]
CAS Number	539-03-7	[1][3]
Melting Point	176-178 °C	[2][3]
Boiling Point	333 °C	[2]
Density	1.385 g/cm <sup>3</sup>	[2]
Appearance	White or greyish-beige crystalline powder	[3]
Solubility	Insoluble in water; Soluble in ethanol, ether, and carbon disulfide; Slightly soluble in CCl <sub>4</sub> and benzene.	[1][2]

## Structural and Identification Data

The relationship between the common name, molecular formula, and molecular weight of **4'-Chloroacetanilide** is a fundamental concept in its chemical identity. The following diagram illustrates this logical relationship.



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Caption: Logical relationship of **4'-Chloroacetanilide**'s identity.

## Experimental Protocols

While this document focuses on the core properties of **4'-Chloroacetanilide**, researchers interested in experimental applications can refer to established methodologies. For instance, the synthesis of **4'-Chloroacetanilide** can be achieved through the reaction of acetanilide with sodium hypochlorite in the presence of an acid catalyst. For analytical purposes, methods such as High-Performance Liquid Chromatography (HPLC) are employed for the separation of **4'-Chloroacetanilide** from related compounds.

## Applications in Research and Development

**4'-Chloroacetanilide** serves as a key intermediate in organic synthesis and is utilized in the preparation of dyes[2]. In the pharmaceutical sector, it is used in pharmaceutical preparations and has been identified as a reference compound for acetaminophen[3]. Its biochemical properties include the ability to inhibit bacterial growth, which is potentially due to the inhibition of protein synthesis.

## Safety and Handling

**4'-Chloroacetanilide** is classified as irritating to the eyes, respiratory system, and skin. Appropriate personal protective equipment, including gloves, eye shields, and a dust mask, should be used when handling this chemical. It is a combustible solid and should be stored in a cool, dark place<sup>[1]</sup>. For detailed safety information, refer to the material safety data sheet (MSDS).

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## References

- 1. 4'-Chloroacetanilide | 539-03-7 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 2. chembk.com [chembk.com]
- 3. 4'-Chloroacetanilide | lookchem [lookchem.com]
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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)